

# A Comparative Guide to Inter-Lot Variability of Carbomer 934 from Different Suppliers

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## Compound of Interest

Compound Name: **Carbomer 934**

Cat. No.: **B3427536**

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**Carbomer 934**, a high molecular weight polymer of acrylic acid, is a cornerstone excipient in the pharmaceutical and cosmetic industries, prized for its efficacy as a thickening, suspending, and stabilizing agent.<sup>[1]</sup> In its raw form, it is a white, fluffy, hygroscopic powder.<sup>[1]</sup> While various suppliers manufacture **Carbomer 934** to meet pharmacopeial standards, such as those outlined in the United States Pharmacopeia/National Formulary (USP/NF), significant variability can still exist between lots and manufacturers. This variability, although within specification, can have a profound impact on the performance, stability, and sensory characteristics of final formulations.

This guide provides an objective comparison of **Carbomer 934**, focusing on key quality attributes and the experimental protocols required to assess them. Understanding and quantifying this inter-lot variability is critical for ensuring product consistency, optimizing formulations, and maintaining regulatory compliance.

## Understanding the Specification Landscape

The USP/NF provides a set of specifications that all pharmaceutical-grade **Carbomer 934** must meet. These standards, however, often provide a wide range of acceptable values. For instance, the viscosity of a 0.5% neutralized aqueous dispersion can range from 30,500 to 39,400 mPa·s.<sup>[1]</sup> A formulator developing a topical cream may find that a **Carbomer 934** lot at the lower end of this viscosity range produces a significantly different product feel and release profile compared to a lot at the higher end.

It is also important to note a significant regulatory shift: Carbomer grades manufactured using benzene (including the traditional **Carbomer 934**) are being phased out due to safety concerns. The USP intends to omit the monographs for these grades, with a targeted official date of August 1, 2025.<sup>[2]</sup> Researchers and formulators should consider benzene-free alternatives, often polymerized in cosolvent systems like ethyl acetate.<sup>[3][4]</sup>

## Comparative Data on Key Quality Attributes

Direct, publicly available studies comparing multiple lots from different named suppliers are scarce. The following table summarizes the key specifications based on pharmacopeial standards and data from various manufacturers. This highlights the potential range of properties a researcher might encounter.

Parameter	Specification Range	Significance in Formulation
Viscosity (0.5% neutralized aqueous dispersion)	30,500 – 39,400 mPa·s (cP)[1]	Directly impacts product thickness, texture, spreadability, and the suspension of active ingredients.
Carboxylic Acid Content	56.0% – 68.0% (on dried basis)[1]	Determines the number of groups available for neutralization, affecting thickening efficiency and mucoadhesive properties.
pH (of 1% aqueous dispersion)	2.5 – 3.0[5]	The inherent acidity requires neutralization to achieve thickening; variations can affect the amount of neutralizing agent needed.
Loss on Drying	≤ 2.0%[6]	High moisture content can make the powder more difficult to handle and disperse evenly. [7]
Residual Benzene	Varies by monograph; being phased out[2]	A critical safety parameter. Benzene-free grades are now the standard for new formulations.
Particle Size (flocculated powder)	2–7 µm[1]	Can influence the rate of hydration and the potential for lump formation during dispersion.

## Experimental Protocols for Assessing Variability

To ensure consistent product performance, it is imperative to conduct in-house testing of incoming **Carbomer 934** lots. The following are detailed methodologies for key experiments.

## Viscosity Measurement

This protocol determines the thickening capability of **Carbomer 934**, a critical performance attribute.

Methodology:

- Preparation of 0.5% (w/w) Aqueous Dispersion:
  - Weigh 99.5 g of purified water into a 250 mL beaker equipped with a mechanical stirrer capable of creating a vortex.
  - Slowly and carefully sprinkle 0.5 g of **Carbomer 934** (previously dried in a vacuum at 80°C for 1 hour) onto the vortex of the stirred water to prevent the formation of aggregates.[6]
  - Continue stirring at a moderate speed (e.g., 800-1200 RPM) for at least 15 minutes or until the polymer is fully dispersed and hydrated.
- Neutralization:
  - While stirring at a lower speed (e.g., 300 RPM) to avoid trapping air, titrate the dispersion with a sodium hydroxide solution (e.g., 18% w/v) or triethanolamine (TEA).[6]
  - Use a calibrated pH meter to monitor the pH. Add the neutralizing agent dropwise until the pH of the resulting gel is between 7.3 and 7.8.[6]
  - Continue gentle stirring for 2-3 minutes to ensure neutralization is complete.
- Viscosity Measurement:
  - Place the neutralized gel in a constant temperature water bath at 25°C ± 0.1°C for at least 1 hour to allow for thermal equilibration.[6]
  - Use a calibrated rotational viscometer (e.g., Brookfield RVT) equipped with a suitable spindle (e.g., Spindle #6 for this viscosity range).

- Immerse the spindle into the center of the gel to the specified depth.
- Rotate the spindle at 20 RPM and allow the reading to stabilize before recording the viscosity in mPa·s or centipoise (cP).[\[6\]](#)

## Carboxylic Acid Content Assay

This titration method quantifies the acidic functional groups responsible for the polymer's properties.

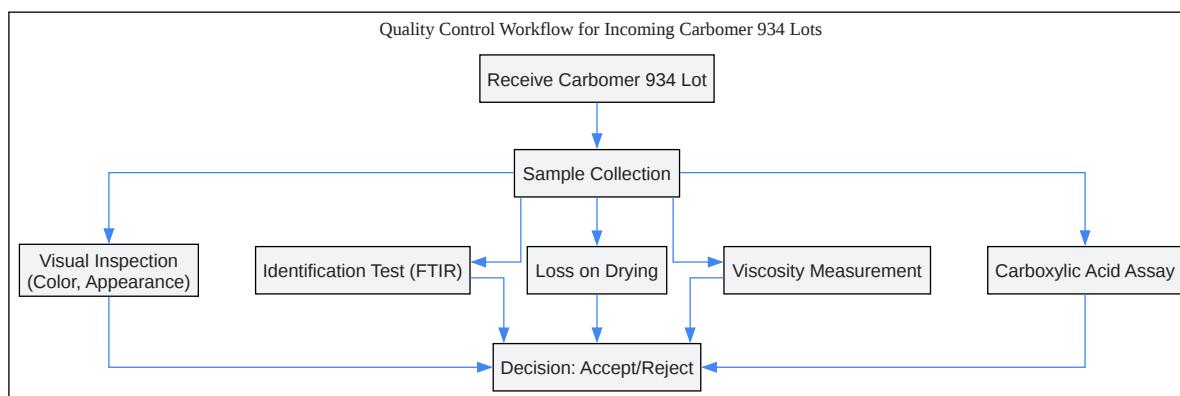
Methodology:

- Sample Preparation:
  - Accurately weigh approximately 400 mg of **Carbomer 934**, previously dried in a vacuum at 80°C for 1 hour.[\[6\]](#)
  - Disperse the sample in 400 mL of purified water.
- Titration:
  - While stirring, titrate the dispersion with a standardized 0.25 N sodium hydroxide (NaOH) solution.
  - Determine the endpoint potentiometrically using a calibrated pH meter. The endpoint is typically identified by the point of maximum inflection in the titration curve.
- Calculation:
  - Calculate the percentage of carboxylic acid groups (–COOH) using the following formula:
    - $$\% \text{ Carboxylic Acid} = (V \times N \times 45.02) / (W \times 10)$$
    - Where:
      - $V$  = volume of NaOH solution used (mL)
      - $N$  = normality of the NaOH solution

- $45.02 = \text{molecular weight of the carboxylic acid group}$
- $W = \text{weight of the Carbomer 934 sample (g)}$

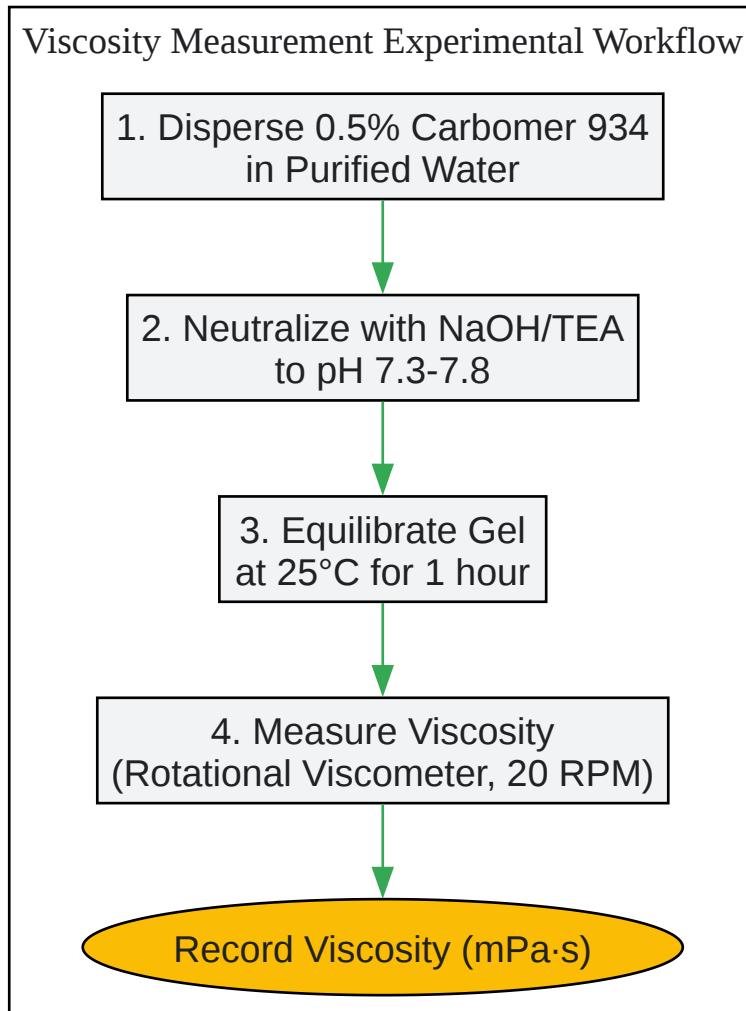
## Visualizing Experimental Workflows

Diagrams created using Graphviz provide a clear visual representation of the experimental and logical processes involved in assessing **Carbomer 934** quality.



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Caption: Quality control workflow for **Carbomer 934**.



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Caption: Viscosity measurement experimental workflow.

By implementing these standardized testing protocols, researchers and drug development professionals can better characterize and control the inter-lot variability of **Carbomer 934**, leading to more robust and consistent final products.

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